

# Isopentyl Formate: A Comprehensive Technical Overview

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## Compound of Interest

Compound Name: *Isopentyl formate*

Cat. No.: *B089575*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of **isopentyl formate**, a key ester in the flavor, fragrance, and pharmaceutical industries. This document outlines its chemical identity, physicochemical properties, synthesis protocols, and safety information, tailored for a scientific audience.

## Chemical Identification

**Isopentyl formate** is an organic compound, specifically an ester, formed from the condensation of isopentyl alcohol and formic acid.<sup>[1][2]</sup> It is also commonly known by several synonyms.

Identifier	Value
IUPAC Name	3-Methylbutyl formate[2]
Synonyms	Isopentyl formate, Isoamyl formate, Isopentyl methanoate, Formic acid, 3-methylbutyl ester[1][2][3]
CAS Number	110-45-2[2][4]
Chemical Formula	C <sub>6</sub> H <sub>12</sub> O <sub>2</sub> [2][4]
Molecular Weight	116.16 g/mol [2][4]
SMILES	CC(C)CCOC=O[2]
InChI Key	XKYICAQFSCFURC-UHFFFAOYSA-N[2][3]

## Physicochemical Properties

**Isopentyl formate** is a colorless liquid recognized by its characteristic fruity aroma, often described as reminiscent of plum or blackcurrant.[2][4][5] It is found naturally in fruits like apples and strawberries, as well as in products like rum and wine.[4][6]

Table of Physicochemical Data:

Property	Value	Source(s)
Appearance	Colorless, oily, transparent liquid	[2][4]
Odor	Fruity, plum, blackcurrant	[2][4][5]
Density	0.859 - 0.889 g/mL at 25 °C	[2][4][5]
Melting Point	-93.5 °C	[2]
Boiling Point	123 - 124 °C	[2][4][5]
Flash Point	27 °C (80.6 °F)	[7]
Vapor Pressure	9.97 mmHg at 20 °C; 13.4 mmHg at 25 °C	[2]
Refractive Index (n <sup>20</sup> /D)	1.396 - 1.400	[2][4]
Solubility	Soluble in ethanol, ether, propylene glycol, and most fixed oils. Insoluble in glycerol. Slightly soluble in water (3.5 g/L at 25 °C).	[1][2][4][8]

## Synthesis of Isopentyl Formate

The primary method for synthesizing **isopentyl formate** is the Fisher esterification of isopentyl alcohol with formic acid, using a strong acid as a catalyst.[6][9]

### Experimental Protocol: Fisher Esterification

This protocol is a standard laboratory procedure for the synthesis of **isopentyl formate**.

#### Materials:

- Isopentyl alcohol (3-methyl-1-butanol)
- Formic acid (88% or higher)

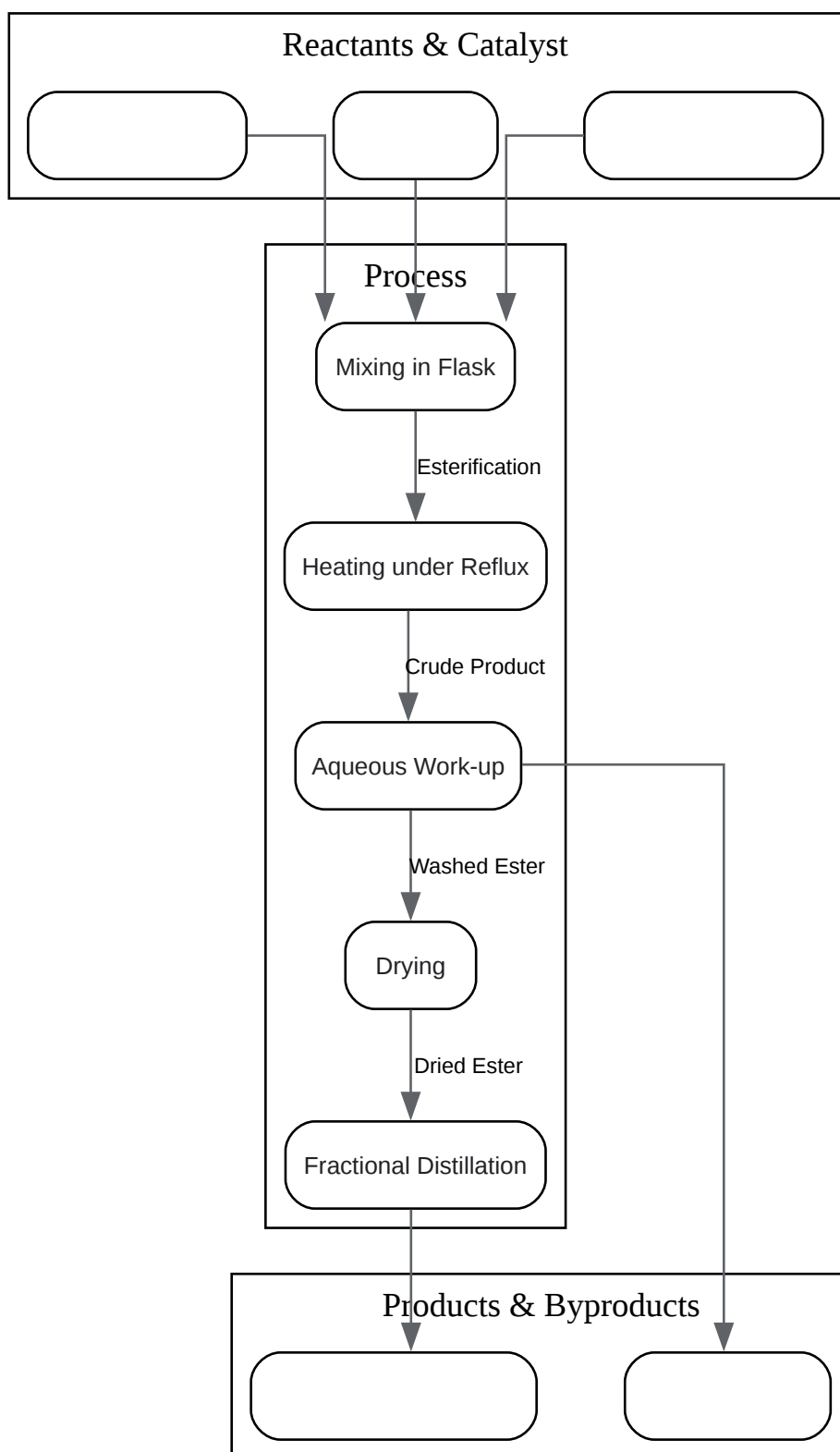
- Concentrated sulfuric acid ( $\text{H}_2\text{SO}_4$ )
- Sodium bicarbonate ( $\text{NaHCO}_3$ ) solution (5% aqueous)
- Anhydrous sodium sulfate ( $\text{Na}_2\text{SO}_4$ ) or magnesium sulfate ( $\text{MgSO}_4$ )
- Benzene or other suitable solvent for azeotropic removal of water
- Round-bottom flask
- Reflux condenser
- Heating mantle
- Separatory funnel
- Distillation apparatus

Procedure:

- **Reaction Setup:** In a round-bottom flask, combine 1.0 mole of isopentyl alcohol and 1.2 moles of formic acid. To facilitate the removal of water produced during the reaction, add a suitable solvent like benzene (approx. 100 mL).<sup>[6]</sup>
- **Catalyst Addition:** Carefully and slowly add a catalytic amount of concentrated sulfuric acid (e.g., 0.015 moles) to the mixture while swirling.<sup>[6]</sup> The addition is exothermic and should be done with caution.
- **Reflux:** Attach a reflux condenser to the flask and heat the mixture to reflux using a heating mantle. The reaction is driven to completion by removing water, which can be achieved using a Dean-Stark apparatus if available. Continue reflux until no more water is collected.<sup>[6]</sup>
- **Work-up:**
  - Cool the reaction mixture to room temperature.
  - Transfer the mixture to a separatory funnel.

- Wash the organic layer sequentially with water, 5% sodium bicarbonate solution (to neutralize the acidic catalyst and any unreacted formic acid), and again with water. Vent the separatory funnel frequently as carbon dioxide gas will be generated during the bicarbonate wash.
- Separate the organic layer.
- Drying: Dry the crude **isopentyl formate** over an anhydrous drying agent such as sodium sulfate or magnesium sulfate.
- Purification: Decant or filter the dried liquid into a clean, dry round-bottom flask. Purify the **isopentyl formate** by fractional distillation. Collect the fraction that distills at 123-124 °C.[\[2\]](#)  
[\[4\]](#)

Synthesis Workflow Diagram:



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Caption: Fisher Esterification workflow for **Isopentyl Formate** synthesis.

## Applications in Research and Development

**Isopentyl formate**'s primary applications stem from its distinct organoleptic properties.

- **Flavor and Fragrance Industry:** It is extensively used as a flavoring agent in food products to impart fruity notes such as apple, banana, and plum.<sup>[5][6][10]</sup> It is also a component in cosmetic and perfume formulations.<sup>[10][11]</sup>
- **Organic Synthesis:** It serves as a precursor or intermediate in the synthesis of other organic compounds.<sup>[1][10]</sup>
- **Solvent:** Due to its ester functionality, it can be used as a solvent for certain resins and cellulose esters.<sup>[6]</sup>
- **Biofuel Research:** Esters like **isopentyl formate** are being investigated for their potential as biofuels, representing a renewable energy source.<sup>[1]</sup>

## Safety and Handling

**Isopentyl formate** is a flammable liquid and requires appropriate safety precautions during handling and storage.

Table of Safety Information:

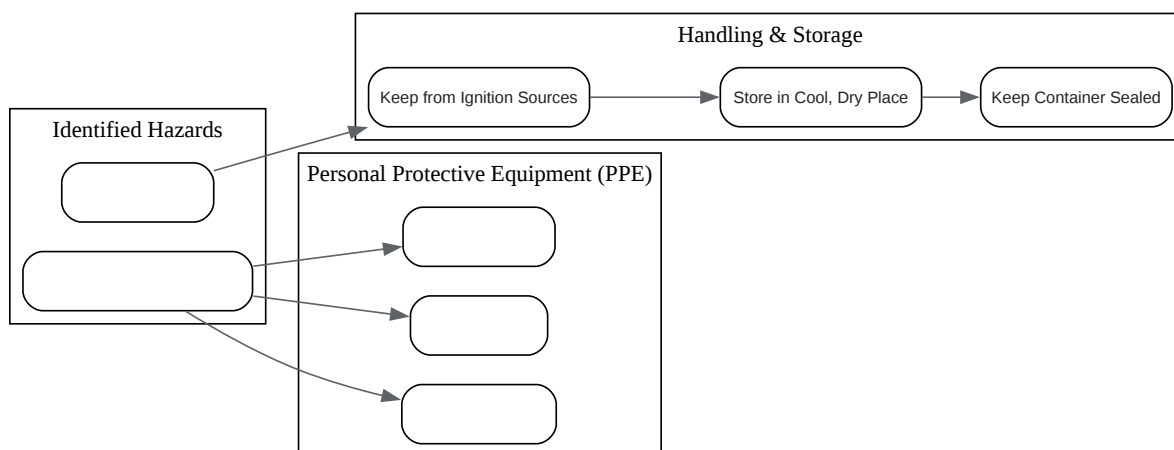
Hazard Category	Description	Source(s)
GHS Pictograms	GHS02 (Flammable), GHS07 (Exclamation Mark)	<a href="#">[2]</a> <a href="#">[7]</a>
Signal Word	Danger / Warning	<a href="#">[2]</a> <a href="#">[7]</a> <a href="#">[12]</a>
Hazard Statements	H225/H226: Highly flammable/Flammable liquid and vapor H315: Causes skin irritation H319: Causes serious eye irritation H335: May cause respiratory irritation	<a href="#">[2]</a> <a href="#">[7]</a> <a href="#">[12]</a>
Precautionary Statements	P210: Keep away from heat/sparks/open flames. P280: Wear protective gloves/eye protection. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	<a href="#">[2]</a> <a href="#">[12]</a>
Storage	Store in a cool, dry, well-ventilated place in a tightly closed container. <a href="#">[13]</a>	
Personal Protective Equipment	Safety goggles, chemical-resistant gloves, and adequate ventilation are required. <a href="#">[14]</a>	

Toxicity Data:



Route	Species	LD <sub>50</sub> Value	Source(s)
Oral	Rat	9840 mg/kg	[2]
Oral	Rabbit	3020 mg/kg	[2]
Dermal	Rabbit	>5 g/kg	[2][6]

Logical Diagram of Safety Precautions:



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Caption: Key safety considerations for handling **Isopentyl Formate**.

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